

An In-depth Technical Guide to 4-Carboethoxypiperidine-d9

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Compound of Interest

Compound Name: 4-Carboethoxypiperidine-d9

Cat. No.: B15553569

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Carboethoxypiperidine-d9** (CAS Number: 1219803-75-4), a deuterated form of Ethyl 4-piperidinecarboxylate. This document details its chemical structure, physicochemical properties, and primary applications, with a focus on its role as a stable isotope-labeled internal standard in analytical research and drug development.

Chemical Identity and Structure

4-Carboethoxypiperidine-d9 is the deuterium-labeled version of 4-Carboethoxypiperidine, also known as Ethyl isonipecotate.^[1] The replacement of nine hydrogen atoms with deuterium provides a mass shift that makes it an ideal internal standard for mass spectrometry-based quantification.

Chemical Structure:

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Figure 1. Chemical Structure of **4-Carboethoxypiperidine-d9**

Table 1: Chemical Identifiers

Identifier	Value
Compound Name	4-Carboethoxypiperidine-d9
Synonyms	Ethyl isonipecotate-d9, Ethyl piperidine-2,2,3,3,4,5,5,6,6-d9-4-carboxylate
CAS Number	1219803-75-4[2]
Molecular Formula	C ₈ H ₆ D ₉ NO ₂
Molecular Weight	166.26 g/mol

Physicochemical Properties

Specific experimental data for **4-Carboethoxypiperidine-d9** is not extensively available. However, its physicochemical properties are expected to be very similar to its non-deuterated analog, Ethyl 4-piperidinecarboxylate (CAS: 1126-09-6). The following table summarizes data for the non-deuterated compound, which serves as a reliable approximation.

Table 2: Physicochemical Data (for non-deuterated Ethyl 4-piperidinecarboxylate)

Property	Value	Source
Appearance	Clear colorless to slightly brown liquid	[3]
Boiling Point	204 °C (lit.)	[4]
Density	1.02 g/mL at 25 °C (lit.)	[3]
Flash Point	80 °C (176 °F)	[4][5]
Refractive Index (n _{20/D})	1.459 (lit.)	
Solubility	Miscible with water, ethanol, and acetone	[3]

Core Applications in Drug Development

The primary application of **4-Carboethoxypiperidine-d9** is as a stable isotope-labeled internal standard (SIL-IS) for quantitative bioanalysis using liquid chromatography-mass spectrometry (LC-MS).[6][7]

- **Pharmacokinetic (PK) Studies:** In drug development, accurately measuring the concentration of a drug candidate over time in biological matrices (like plasma or urine) is crucial. Deuterated standards are essential for these studies.[6][7]
- **Drug Metabolism (DM) Analysis:** They are used to precisely track and quantify the formation of metabolites from a parent drug.
- **Bioanalytical Method Validation:** Regulatory agencies often recommend or require the use of SIL-IS in bioanalytical methods due to their ability to provide high accuracy and precision.[8]

The key advantage of using a deuterated standard is that it is chemically identical to the analyte and co-elutes during chromatography. This allows it to compensate for variability in sample preparation, matrix effects (ion suppression or enhancement), and instrument response, leading to highly reliable data.[8][9] Its non-deuterated counterpart, Ethyl isonipecotate, is a versatile building block in the synthesis of various pharmaceuticals, including analgesics and antipsychotics.[3]

Experimental Protocols

While a specific protocol for this compound is not available, the following provides a detailed, representative methodology for its use as an internal standard in a typical bioanalytical workflow.

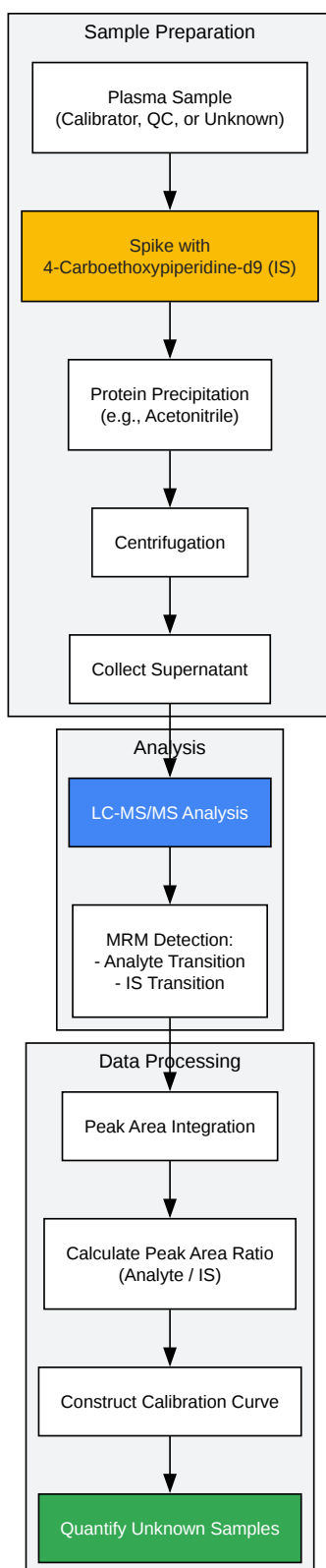
Protocol: Quantification of an Analyte in Human Plasma by LC-MS/MS

- Preparation of Stock Solutions:
 - Prepare a 1 mg/mL stock solution of the analyte (the non-deuterated compound) in methanol.
 - Prepare a 1 mg/mL stock solution of the internal standard (IS), **4-Carboethoxypiperidine-d9**, in methanol.
- Preparation of Calibration Curve and Quality Control (QC) Samples:
 - Serially dilute the analyte stock solution to prepare calibration standards at concentrations ranging from 1 ng/mL to 1000 ng/mL in blank human plasma.
 - Prepare QC samples at low, medium, and high concentrations in the same manner.
- Sample Preparation (Protein Precipitation):
 - To 50 µL of each plasma sample (calibrator, QC, or unknown), add 10 µL of the IS working solution (e.g., 500 ng/mL in methanol).
 - Vortex briefly to mix.
 - Add 200 µL of ice-cold acetonitrile to precipitate proteins.
 - Vortex vigorously for 1 minute.
 - Centrifuge at 14,000 rpm for 10 minutes at 4 °C.
 - Transfer the supernatant to a new microplate or vial for LC-MS/MS analysis.

- LC-MS/MS Analysis:
 - Liquid Chromatography (LC): Use a C18 column with a gradient mobile phase (e.g., water with 0.1% formic acid and acetonitrile with 0.1% formic acid).
 - Mass Spectrometry (MS/MS): Operate the mass spectrometer in multiple reaction monitoring (MRM) mode.
 - Monitor the specific precursor-to-product ion transition for the analyte.
 - Monitor the specific precursor-to-product ion transition for the **4-Carboethoxypiperidine-d9** internal standard. The precursor ion will be 9 mass units higher than the analyte.
- Data Analysis:
 - Integrate the peak areas for both the analyte and the internal standard.
 - Calculate the peak area ratio (Analyte Area / IS Area).
 - Construct a calibration curve by plotting the peak area ratio against the analyte concentration for the calibration standards.
 - Determine the concentration of the analyte in the QC and unknown samples by interpolating their peak area ratios from the calibration curve.[\[10\]](#)

Visualization of Experimental Workflow

The following diagram illustrates the logical flow of a typical bioanalytical experiment utilizing a deuterated internal standard.



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Caption: General workflow for bioanalytical quantification using a deuterated internal standard.

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